

A comparative study of the ignitability of different wood species.

Author: BenchChem Technical Support Team. **Date:** December 2025

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A Comparative Analysis of the Ignitability of Common Wood Species

This guide provides a comparative study of the **ignitability** of various wood species, presenting experimental data on key flammability parameters. The information is intended for researchers and scientists in the fields of materials science, fire safety engineering, and drug development where the thermal decomposition of natural products is of interest. The data is primarily derived from cone calorimetry, a standard method for quantifying material flammability.

Data Presentation: Ignitability of Various Wood Species

The following table summarizes the Time to Ignition (TTI) and Peak Heat Release Rate (pHRR) for several wood species when subjected to a specific external heat flux. Lower TTI values indicate a higher propensity for ignition, while higher pHRR values suggest a more intense fire once ignited. It is important to note that these values can be influenced by factors such as moisture content, density, and the presence of extractives in the wood.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Wood Species	Type	Applied Heat Flux (kW/m ²)	Time to Ignition (TTI) (s)	Peak Heat Release Rate (pHRR) (kW/m ²)
Pine (Southern)	Softwood	50	13.8 - 47.5	165
Douglas Fir	Softwood	50	35.6	~200
Redwood	Softwood	50	~30	~180
Oak (Red)	Hardwood	50	~35	375.7
Birch	Hardwood	50	~30	~370
Maple	Hardwood	50	~40	~350
Larch	Softwood	50	~45	~250
Aspen	Hardwood	50	~25	~300
Chestnut	Hardwood	50	~30	370.5
Zelkova	Hardwood	50	~50	193.7

Note: The data presented is a synthesis from multiple sources and represents a range of reported values under similar test conditions. For precise comparisons, refer to the original research papers.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Experimental Protocols: Cone Calorimetry

The data presented in this guide was primarily obtained using a cone calorimeter, following standardized procedures such as ASTM E1354 or ISO 5660-1.[\[4\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) These protocols are designed to measure the heat release rate and other flammability characteristics of materials under controlled laboratory conditions.

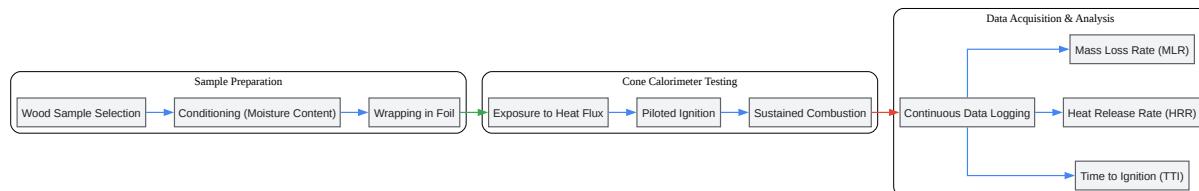
Apparatus: The cone calorimeter consists of a conical radiant electric heater that applies a uniform heat flux to a horizontally oriented sample.[\[11\]](#) An electric spark igniter is positioned above the sample to ignite the flammable gases produced during thermal decomposition.[\[12\]](#) A load cell continuously measures the mass of the sample, and an exhaust system collects the combustion products for analysis.[\[11\]](#)

Procedure:

- **Sample Preparation:** Test specimens, typically 100 mm x 100 mm, are conditioned to a specific moisture content before testing.^[4] They are then wrapped in aluminum foil, leaving the top surface exposed, and placed in a sample holder.
- **Testing:** The sample is positioned under the conical heater and exposed to a predetermined heat flux, typically ranging from 25 to 75 kW/m².^{[8][15]} The spark igniter is activated to facilitate piloted ignition.
- **Data Collection:** Throughout the test, several parameters are continuously recorded, including:
 - **Time to Ignition (TTI):** The time elapsed from the start of the heat exposure to the moment of sustained flaming combustion.^[11]
 - **Heat Release Rate (HRR):** Calculated based on the principle of oxygen consumption, this is the primary measure of the fire's intensity.^{[11][16]} The peak HRR (pHRR) is the maximum value recorded during the test.
 - **Mass Loss Rate (MLR):** The rate at which the sample's mass decreases due to combustion.^[1]
 - **Smoke Production:** Measured by the obscuration of a laser beam in the exhaust duct.

Visualizations

The following diagram illustrates the experimental workflow for determining the **ignitability** of wood species using a cone calorimeter.



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Caption: Experimental workflow for cone calorimetry.

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- To cite this document: BenchChem. [A comparative study of the ignitability of different wood species.]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1175610#a-comparative-study-of-the-ignitability-of-different-wood-species\]](https://www.benchchem.com/product/b1175610#a-comparative-study-of-the-ignitability-of-different-wood-species)

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